

Diltiazem-d4 Hydrochloride safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diltiazem-d4 Hydrochloride

Cat. No.: B602453

[Get Quote](#)

An in-depth analysis of the safety data for **Diltiazem-d4 Hydrochloride** reveals critical information for researchers and drug development professionals. This guide summarizes the key safety, handling, and toxicological data based on available Safety Data Sheets (SDS). The information presented is primarily derived from the non-deuterated form, Diltiazem Hydrochloride, as the toxicological and hazard profiles are considered equivalent for standard laboratory handling. Isotopic labeling with deuterium does not significantly alter the chemical reactivity or hazard classification of the molecule.

Section 1: GHS Hazard Identification and Classification

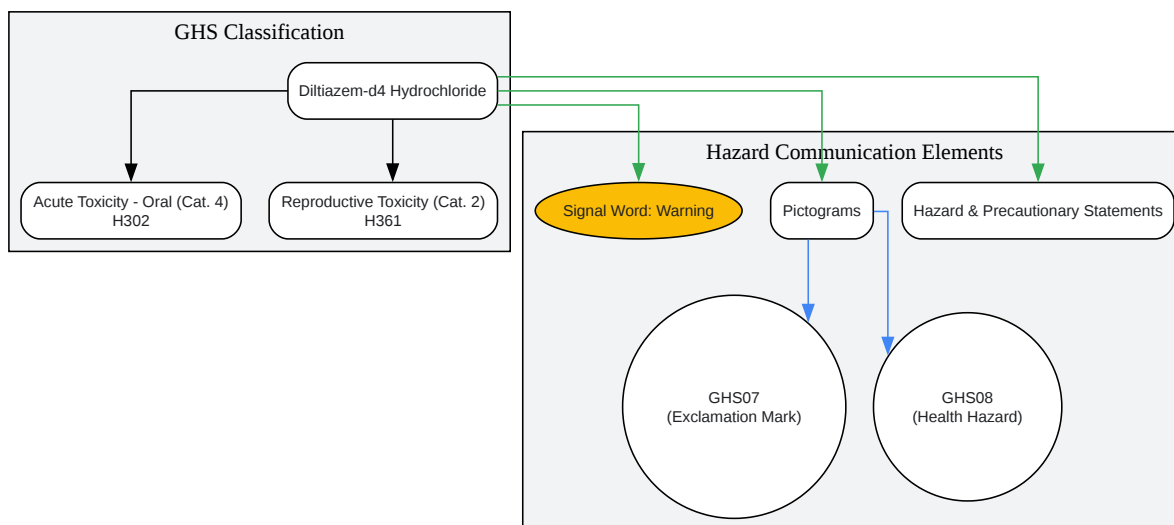
Diltiazem-d4 Hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are acute oral toxicity and suspected reproductive toxicity.^{[1][2][3]}

| GHS Classification | Code | Hazard Statement |
|------------------------------------|------|---|
| Acute Toxicity, Oral (Category 4) | H302 | Harmful if swallowed. ^{[1][2][3]} |
| Reproductive Toxicity (Category 2) | H361 | Suspected of damaging fertility or the unborn child. ^[1] |

The GHS label elements are derived from this classification, providing a quick visual reference to the hazards.

| GHS Label Element | Description |
|--------------------------|--|
| Signal Word | Warning[1][2] |
| Hazard Pictograms | GHS07 (Exclamation Mark), GHS08 (Health Hazard)[1] |
| Precautionary Statements | P201, P202, P264, P270, P280, P301+P312[1][4] |

Below is a diagram illustrating the relationship between the GHS classification and the corresponding safety communications.



[Click to download full resolution via product page](#)

GHS Hazard Communication Flowchart

Section 2: Toxicological and Physical Data

Quantitative toxicological data is crucial for risk assessment in a laboratory setting. The following tables summarize the key values found in safety data sheets.

Table 1: Toxicological Data

| Parameter | Species | Route | Value | Reference |
|-----------|-------------|-------|-----------|-----------|
| LD50 | Rat | Oral | 560 mg/kg | [4] |
| LDLO | Human (Man) | Oral | 21 mg/kg | [1] |

| TDLO | Human (Woman) | Oral | 8,400 µg/kg |[1] |

No primary skin or eye irritation effects have been noted.[1] No sensitizing effects are known.[1]

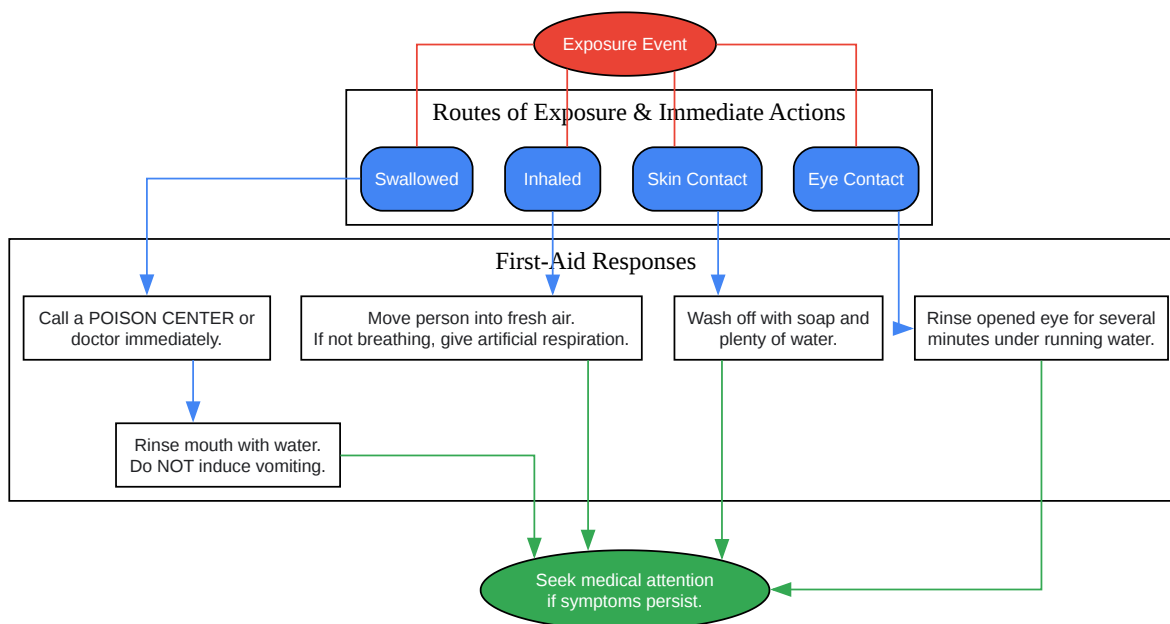
Table 2: Physical and Chemical Properties

| Property | Value |
|------------------|---|
| Chemical Formula | C₂₂H₂₃D₄ClN₂O₄S [5] |
| Molecular Weight | 455.0 g/mol [5] |
| CAS Number | 1217769-52-2[5] |
| Appearance | Off-white powder solid[6] |
| Melting Point | 210 - 215 °C (410 - 419 °F)[6] |
| Solubility | Soluble in water[6] |

| Storage Temperature | -20°C[5] |

Section 3: Emergency and First-Aid Protocols

In the event of accidental exposure, immediate and appropriate first-aid measures are essential. The following workflow outlines the recommended procedures.



[Click to download full resolution via product page](#)

First-Aid Measures Workflow

Section 4: Handling, Storage, and Spill Response

Proper handling and storage procedures are critical to minimize exposure risk.

Handling and Personal Protective Equipment (PPE):

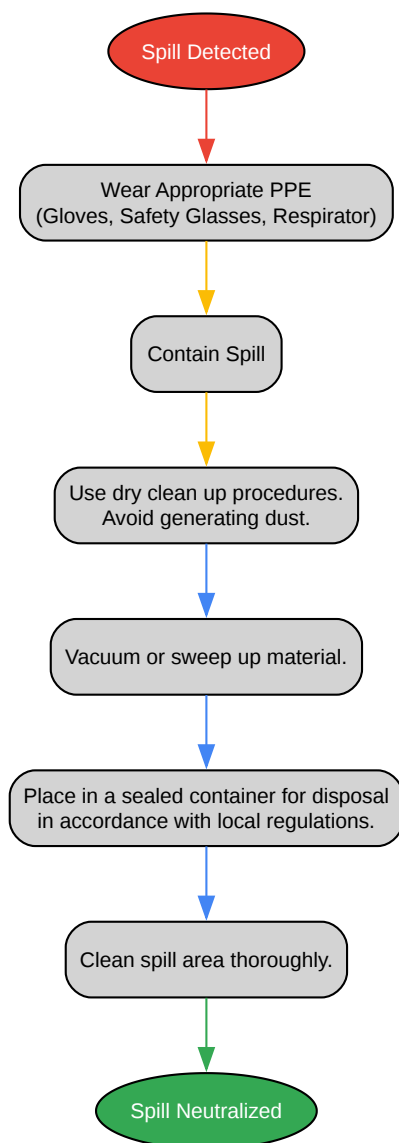
- Engineering Controls: Handle in a well-ventilated area to avoid dust formation.[2]
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[1][4]
- PPE: Wear protective gloves, protective clothing, and eye/face protection.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][7]
- The recommended storage temperature is -20°C.[5]

- Protect from light, heat, and air.[6]

Accidental Release Measures: In the case of a spill, a structured response is necessary to ensure safety and proper cleanup.



[Click to download full resolution via product page](#)

Accidental Release Response Plan

Section 5: Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[6]

- Chemical Stability: The material is stable under recommended storage conditions but may be sensitive to light, heat, and air.[6]
- Conditions to Avoid: Avoid dust formation, exposure to light, air, and heat.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][7]
- Hazardous Decomposition Products: During a fire, toxic gases can be generated, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen chloride gas. [6][8]

Disclaimer: This document is intended as a technical guide and summary of available safety data. It is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS before handling the material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fermion.fi [fermion.fi]
- 3. carloth.com [carloth.com]
- 4. caelo.de [caelo.de]
- 5. Diltiazem-d4 Hydrochloride | LGC Standards [lgcstandards.com]
- 6. fishersci.com [fishersci.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. msdsdigital.com [msdsdigital.com]
- To cite this document: BenchChem. [Diltiazem-d4 Hydrochloride safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602453#diltiazem-d4-hydrochloride-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b602453#diltiazem-d4-hydrochloride-safety-data-sheet-sds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com